

2-Chloro-3',4'-dihydroxyacetophenone CAS number and properties

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Compound of Interest

Compound Name: 2-Chloro-3',4'-
dihydroxyacetophenone

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A Technical Guide to 2-Chloro-3',4'-dihydroxyacetophenone

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Chloro-3',4'-dihydroxyacetophenone, a halogenated organic compound, is a versatile intermediate in pharmaceutical and chemical research. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, biological applications, and safety information. The document is intended to serve as a valuable resource for professionals in drug discovery, medicinal chemistry, and materials science.

Chemical and Physical Properties

2-Chloro-3',4'-dihydroxyacetophenone, also known as 4-(Chloroacetyl)catechol, is a key synthetic building block.^{[1][2]} Its chemical structure, featuring a reactive chloroacetyl group and a catechol moiety, makes it a valuable precursor for a wide range of biologically active molecules.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	99-40-1[1][2][3][4]
Molecular Formula	C ₈ H ₇ ClO ₃ [2][3]
Molecular Weight	186.59 g/mol [2][3]
IUPAC Name	2-chloro-1-(3,4-dihydroxyphenyl)ethan-1-one[5]
Synonyms	2-Chloro-1-(3,4-dihydroxyphenyl)-ethanone, 3,4-Dihydroxyphenacyl chloride, 4-(Chloroacetyl)catechol[2][3]
InChI Key	LWTJECZJFZKEL-UHFFFAOYSA-N[1][5]
SMILES	<chem>Oc1ccc(cc1O)C(=O)CCl</chem> [1][5]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Off-white to brown crystalline powder[3][4][6]
Melting Point	173-176 °C[3]
Boiling Point (Predicted)	418.7 ± 35.0 °C[4]
Density (Predicted)	1.444 ± 0.06 g/cm ³ [4]
pKa (Predicted)	7.59 ± 0.20[4]
Solubility	Soluble in DMSO and methanol; moderately soluble in ethanol and acetone; limited solubility in water.[4][6][7]

Synthesis and Experimental Protocols

The primary synthesis of **2-Chloro-3',4'-dihydroxyacetophenone** involves the Friedel-Crafts acylation of catechol (pyrocatechol) with chloroacetyl chloride.

Experimental Protocol: Synthesis from Catechol

This protocol is based on a reported method for the preparation of **2-Chloro-3',4'-dihydroxyacetophenone**.^[8]

Materials:

- Pyrocatechol (catechol)
- Chloroacetyl chloride
- Activated charcoal
- Water
- Reaction vessel with heating and stirring capabilities
- Filtration apparatus

Procedure:

- Carefully mix 10 g of pyrocatechol with 8 g of chloroacetyl chloride in a suitable reaction vessel.
- Gently heat the mixture to initiate the reaction, which is indicated by the evolution of hydrogen chloride gas. The reaction is exothermic and will proceed to completion.
- The crude product, **2-Chloro-3',4'-dihydroxyacetophenone**, is then recrystallized from water.
- During recrystallization, add activated charcoal to decolorize the solution.
- Filter the hot solution to remove the charcoal.
- Allow the filtrate to cool, which will cause the product to precipitate as colorless needles.
- Collect the crystals by filtration and dry them. The expected melting point of the purified product is 173 °C.^[8]



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Synthesis workflow for **2-Chloro-3',4'-dihydroxyacetophenone**.

Biological Activities and Applications

2-Chloro-3',4'-dihydroxyacetophenone is a valuable intermediate in the synthesis of various biologically active compounds and has applications in several research areas.

- **Pharmaceutical Intermediate:** It serves as a key precursor in the synthesis of pharmaceuticals, including anti-inflammatory and analgesic drugs.[3] It is a foundational component for producing the hemostatic agent Carbazochrome, which is used to control capillary bleeding.
- **Antioxidant Research:** The catechol structure within the molecule is known for its antioxidant properties, making it a subject of interest in the development of drugs to combat oxidative stress-related diseases.[3]
- **Enzyme Inhibition:** This compound is utilized in studies of enzyme inhibition and is a chemical reagent for the synthesis of COX-2 inhibitors.[3][9][10]
- **Cosmetics:** It is incorporated into skincare products for its potential skin-brightening effects.[3]
- **Other Applications:** It also has potential applications in the development of agrochemicals and dyes.[3]

Safety and Handling

2-Chloro-3',4'-dihydroxyacetophenone is considered a hazardous substance and requires careful handling.

Table 3: Hazard Identification and Safety Precautions

Hazard	Description
GHS Classification	Skin irritation (Category 2), Serious eye irritation (Category 2), Specific target organ toxicity — single exposure (Category 3, Respiratory tract irritation)[1][11][12]
Signal Word	Warning[1]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[1][11][12]
Precautionary Statements	P261: Avoid breathing dust. P280: Wear protective gloves/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][11]
Personal Protective Equipment	Dust mask (type N95 or equivalent), safety glasses, and chemical-resistant gloves.[1]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.[7] Recommended storage temperatures range from 0-8 °C.[3][4]

Toxicological Information: While comprehensive toxicological data is limited, exposure may cause irritation to the eyes, skin, and respiratory system.[6][11] Prolonged or high-dose exposure could potentially lead to systemic toxicity.[6]

Conclusion

2-Chloro-3',4'-dihydroxyacetophenone is a chemical intermediate with significant utility in drug discovery and development. Its versatile structure allows for the synthesis of a variety of compounds with potential therapeutic applications. Researchers and scientists working with this compound should adhere to strict safety protocols due to its hazardous nature. This guide

provides a foundational understanding of its properties and applications to aid in its safe and effective use in research and development.

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